

Application Notes and Protocols for GSK1904529A in In Vitro Assays

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Compound of Interest

Compound Name: GSK1904529A

Cat. No.: B1684703

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **GSK1904529A**, a potent and selective inhibitor of the Insulin-like Growth Factor-1 Receptor (IGF-1R) and Insulin Receptor (IR), in various in vitro experimental settings. Detailed protocols for key assays are provided to ensure reproducible and accurate results.

Introduction to GSK1904529A

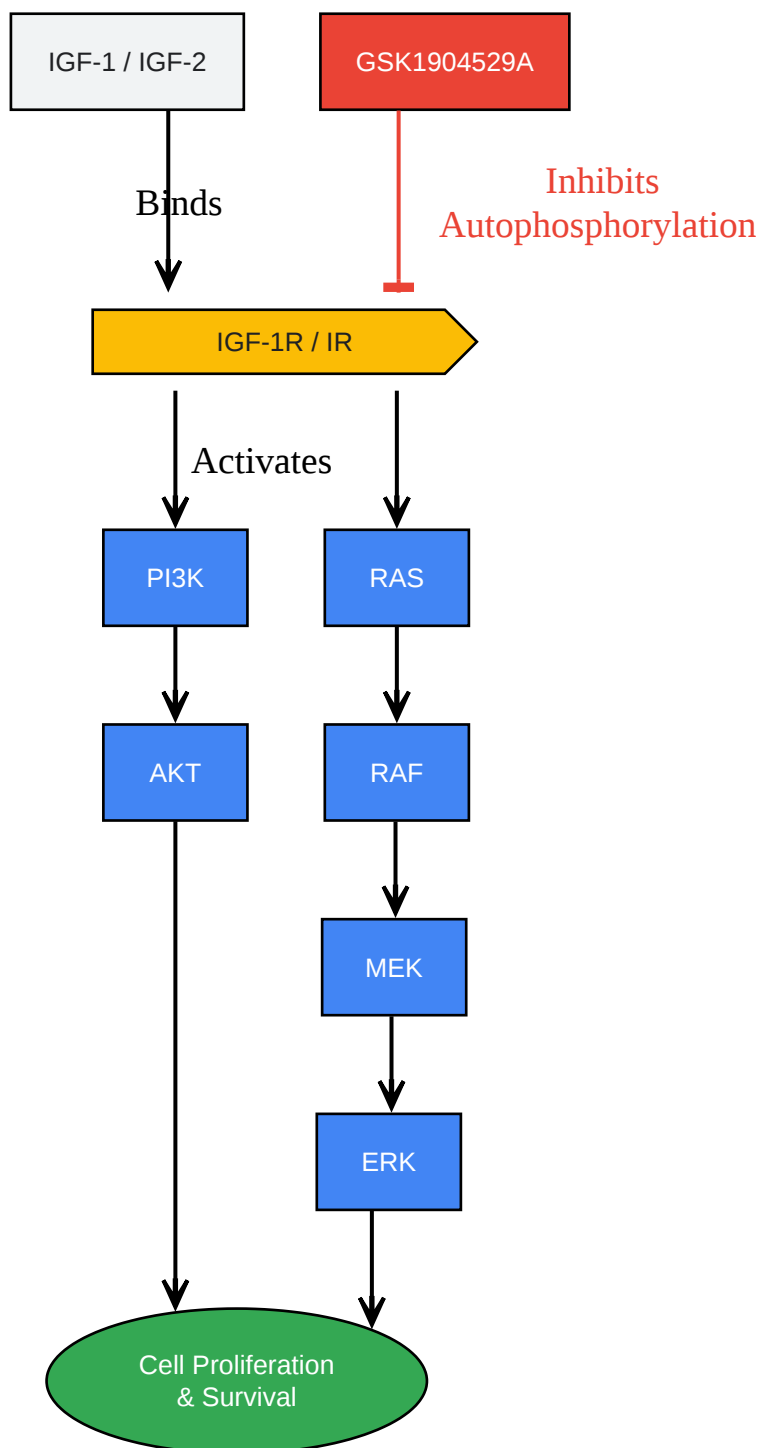
GSK1904529A is a small molecule, ATP-competitive inhibitor of the IGF-1R and IR tyrosine kinases.[1][2][3] Dysregulation of the IGF-1R signaling pathway is implicated in the development and progression of numerous cancers, making it a critical target for therapeutic intervention.[4][5][6] **GSK1904529A** has demonstrated potent anti-proliferative and pro-apoptotic effects in a wide range of cancer cell lines, particularly those dependent on IGF-1R signaling.[4][5] This document outlines the effective working concentrations and detailed methodologies for assessing the in vitro activity of **GSK1904529A**.

Mechanism of Action and Signaling Pathway

GSK1904529A selectively inhibits the kinase activity of IGF-1R and the closely related IR, with IC50 values in the low nanomolar range.[2][4][7] Upon ligand binding (IGF-1 or IGF-2), IGF-1R undergoes autophosphorylation, initiating downstream signaling cascades, primarily the Phosphatidylinositol 3-kinase (PI3K)/AKT and Mitogen-activated protein kinase (MAPK) pathways.[4] These pathways are crucial for cell proliferation, survival, and motility.

GSK1904529A blocks the initial autophosphorylation event, thereby inhibiting these downstream signaling pathways and leading to cell cycle arrest and apoptosis in cancer cells.

[4][6]



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Figure 1: IGF-1R Signaling Pathway and **GSK1904529A** Inhibition.

Quantitative Data: In Vitro Working Concentrations

The effective concentration of **GSK1904529A** varies depending on the assay type and the cell line being investigated. The following tables summarize the reported IC50 values.

Table 1: In Vitro Kinase and Phosphorylation Inhibition

Target	Assay Type	IC50 (nM)	Reference
IGF-1R	Cell-free Kinase Assay	27	[2][4]
IR	Cell-free Kinase Assay	25	[2][4]
IGF-1R Phosphorylation	Cellular Assay (NIH-3T3/LISN cells)	22	[4]
IR Phosphorylation	Cellular Assay (NIH-3T3-hIR cells)	19	[4]

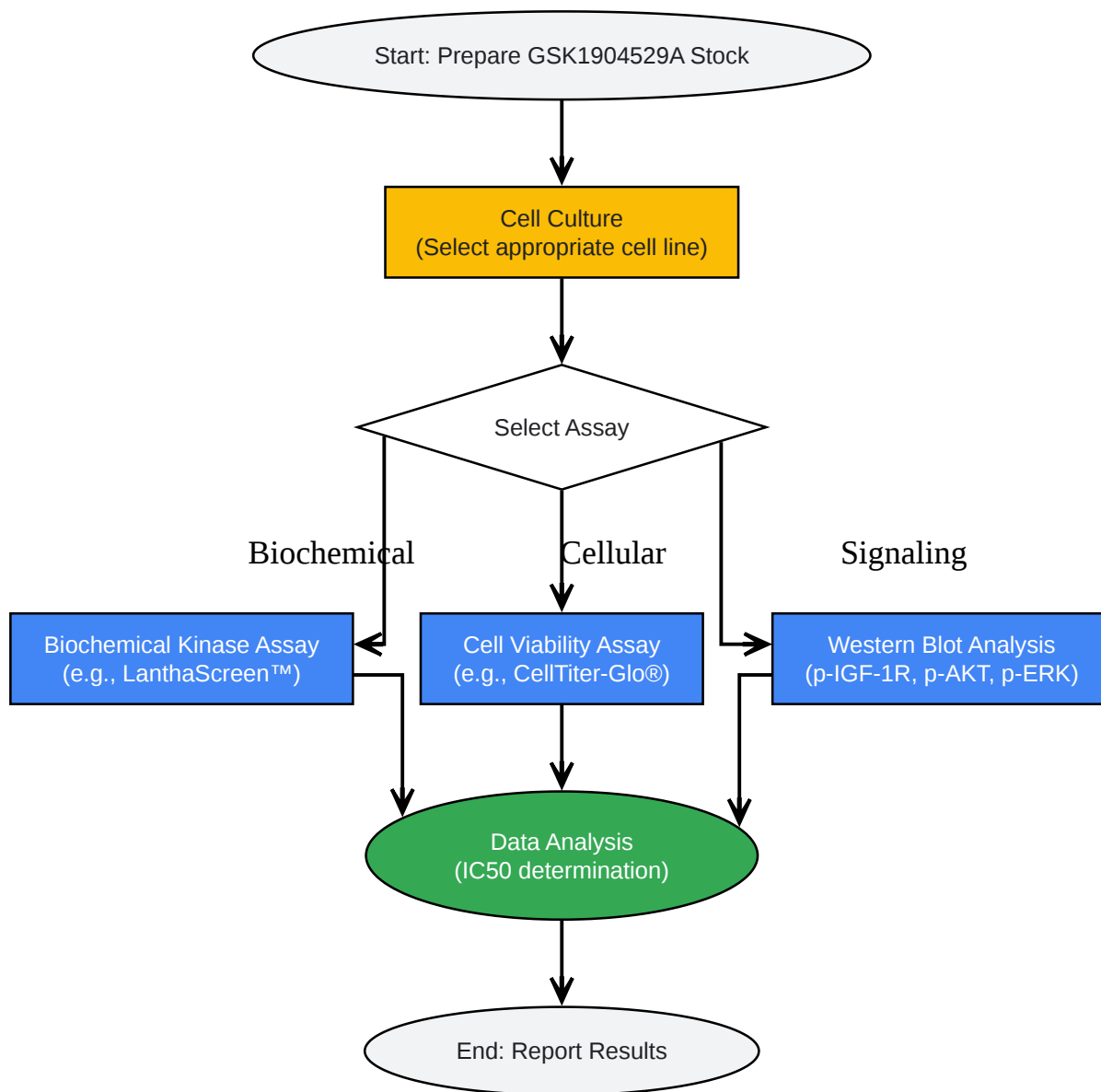
Table 2: Anti-proliferative Activity in Cancer Cell Lines

Cell Line	Cancer Type	IC50 (nM)	Reference
TC-71	Ewing's Sarcoma	35	[1]
SK-N-MC	Ewing's Sarcoma	43	[1]
SK-ES-1	Ewing's Sarcoma	61	[1]
RD-ES	Ewing's Sarcoma	62	[1]
NCI-H929	Multiple Myeloma	35-81	[1] [8]
MOLP-8	Multiple Myeloma	Varies	[1]
LP-1	Multiple Myeloma	Varies	[1]
KMS-12-BM	Multiple Myeloma	Varies	[1]
COLO 205	Colon Cancer	124	[8]
MCF7	Breast Cancer	137	[8]
NIH-3T3/LISN	Murine Fibroblast (IGF-1 dependent)	60	[1] [4]

Note: IC50 values can exhibit variability between different studies and experimental conditions.

Experimental Protocols

The following are detailed protocols for key in vitro assays to evaluate the efficacy of **GSK1904529A**.



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- To cite this document: BenchChem. [Application Notes and Protocols for GSK1904529A in In Vitro Assays]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1684703#gsk1904529a-working-concentration-for-in-vitro-assays>]

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